

Comprehensive Safety and Handling Guide for Nitroxoline

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Compound of Interest

Compound Name: Nitroxoline

Cat. No.: B368727

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This guide provides essential safety protocols, personal protective equipment (PPE) requirements, and operational procedures for the handling and disposal of **Nitroxoline** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure a safe working environment and minimize exposure risks.

Hazard Identification and Safety Summary

Nitroxoline is a chemical compound that requires careful handling due to its potential health hazards. Safety data sheets (SDS) classify **Nitroxoline** as toxic and an irritant.[\[1\]](#)[\[2\]](#)

- Acute Toxicity: Toxic if swallowed, in contact with skin, or if inhaled.[\[1\]](#)[\[2\]](#)
- Irritation: Causes skin irritation, serious eye irritation, and may cause respiratory irritation.[\[1\]](#)[\[2\]](#)

GHS Hazard Pictograms:

- GHS06 (Skull and crossbones): Indicates acute toxicity (fatal or toxic).[\[1\]](#)
- GHS07 (Exclamation mark): Indicates potential for skin and eye irritation, skin sensitization, respiratory tract irritation, or acute toxicity (harmful).[\[1\]](#)

NFPA 704 Diamond:

Category	Rating	Description
Health (Blue)	3	Intense or continued but not chronic exposure could cause temporary incapacitation or possible residual injury.[3]
Flammability (Red)	1	Materials that require considerable preheating before ignition and combustion can occur.[3]
Instability (Yellow)	0	Normally stable, even under fire exposure conditions, and is not reactive with water.[3]
Special (White)	No special hazards.	

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory to prevent exposure when handling **Nitroxoline**. All PPE should be inspected prior to use and properly removed and disposed of after handling the compound.[3][4]

PPE Category	Specifications	Rationale
Hand Protection	- Chemically resistant, impermeable gloves (e.g., Nitrile, Neoprene).[4]- Gloves must meet standards such as EN 374.[3]	To prevent skin contact, as Nitroxoline is toxic upon dermal absorption.[1]
Eye & Face Protection	- Safety glasses with side shields.- Chemical safety goggles or a face shield where splashing is possible.[3][5]	To protect against eye irritation from dust particles or splashes.[2]
Body Protection	- A disposable gown or a clean lab coat.[4]- Polyethylene-coated polypropylene or other laminate materials are recommended.[4]	To prevent contamination of personal clothing and subsequent skin contact.[5]
Respiratory Protection	- Use in a well-ventilated area or under a chemical fume hood.[2][3]- If dust formation is unavoidable, use a NIOSH-approved respirator.[3]	To prevent inhalation, as the compound is toxic and may cause respiratory irritation.[1][2]

Operational and Handling Plan

A systematic approach to handling **Nitroxoline** from receipt to disposal is critical for safety.

Step 1: Receiving and Storage

- **Inspection:** Upon receipt, inspect the container for any damage or leaks. Wear appropriate PPE during inspection.
- **Storage:** Keep the container tightly sealed.[2][3] Store in a cool, dry, and well-ventilated area away from incompatible materials like strong oxidizing agents.[3][5] The recommended storage temperature for the powder is -20°C.[2][6] The area should be secured and accessible only to authorized personnel.[2]

Step 2: Preparation and Use

- Work Area: All work with solid **Nitroxoline** should be conducted in a designated area, such as a chemical fume hood, to minimize dust inhalation.[3]
- Handling: Avoid contact with skin and eyes and prevent the formation of dust and aerosols. [3] Use dedicated equipment (spatulas, weighing paper) and decontaminate it after use.
- Hygiene: Wash hands thoroughly with soap and water immediately after handling.[2] Do not eat, drink, or smoke in the laboratory area.[2]

Step 3: Spill Management

- In the event of a spill, follow the established emergency procedure. Evacuate the area and ensure it is well-ventilated.[3]
- Wear full PPE, including respiratory protection, before attempting to clean up.[2]
- Contain the spill and prevent it from entering drains.[3]
- For solid spills, carefully sweep or scoop the material into a suitable, labeled container for disposal without creating dust.[3]
- Clean the spill area with an appropriate solvent and then wash with soap and water.

Step 4: Disposal

- Waste **Nitroxoline**: Dispose of unused or waste **Nitroxoline** as hazardous chemical waste. Do not dispose of it in the regular trash or down the drain.[5]
- Contaminated Materials: All disposable PPE, weighing papers, and other materials contaminated with **Nitroxoline** should be placed in a sealed, labeled hazardous waste container.[3]
- Disposal Method: The best practice is to use a licensed professional waste disposal service. [7][8] If not available, mix the waste with an inert material like cat litter or sand, place it in a sealed plastic bag, and dispose of it in the trash, following local regulations.[8][9]

Emergency Procedures: First Aid

Immediate action is crucial in case of exposure.

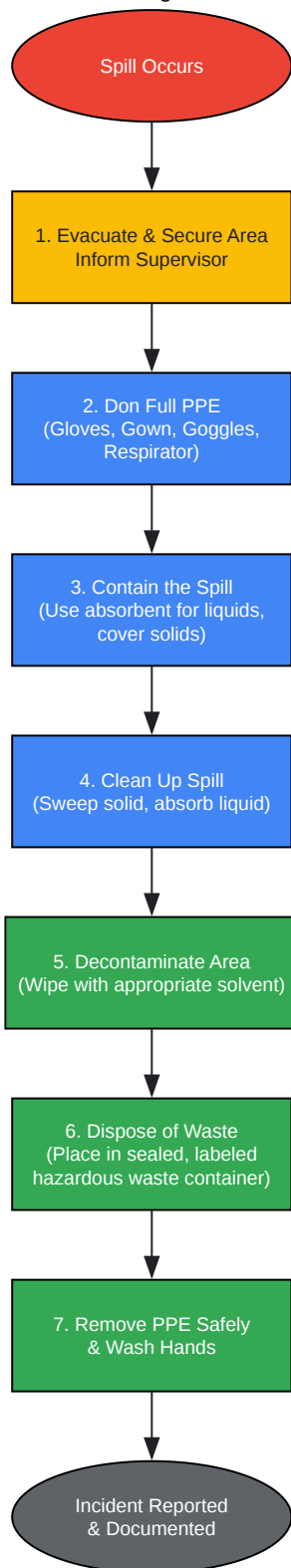
Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention. [3][5]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected skin thoroughly with soap and plenty of water. Seek immediate medical attention.[1][3]
Eye Contact	Immediately flush the eyes with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[3][5]
Ingestion	DO NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately for treatment advice.[1][5]

Nitroxoline Properties

Property	Value
Molecular Formula	C ₉ H ₆ N ₂ O ₃ [10]
Molecular Weight	190.16 g/mol [10]
Appearance	Beige powder solid[5]
Melting Point	181-183°C[2]
Boiling Point	419°C at 760 mmHg[2]
Solubility in DMSO	38 - 65 mg/mL[6][11]
Storage Temperature	-20°C (powder)[2][6]

Mandatory Visualization

Workflow for Handling a Nitroxoline Spill



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Caption: Procedural workflow for responding to a **Nitroxoline** spill.

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